

Application Notes and Protocols for S6 KinaseSubstrate Peptide 32 Assays

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Compound of Interest

Compound Name: S6 Kinase Substrate Peptide 32

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Introduction

Ribosomal protein S6 kinases (S6Ks) are a family of serine/threonine kinases that play a crucial role in the regulation of cell growth, proliferation, and metabolism. As downstream effectors of the mTOR signaling pathway, S6Ks are implicated in various diseases, including cancer and diabetes, making them attractive targets for drug discovery. The assessment of S6K activity is fundamental to understanding its physiological roles and for the development of novel therapeutics. Synthetic peptide substrates offer a specific, sensitive, and convenient tool for monitoring S6K activity in vitro. This document provides detailed protocols for utilizing "S6 Kinase Substrate Peptide 32" and other related peptide substrates in S6 Kinase assays.

S6 Kinase Substrate Peptide 32 is a specific substrate for Ribosomal S6 Kinases (RSKs) and can be used to measure their activity. The amino acid sequence for this peptide is: H-Lys-Glu-Ala-Lys-Glu-Lys-Arg-Gln-Glu-Gln-Ile-Ala-Lys-Arg-Arg-Leu-Ser-Ser-Leu-Arg-Ala-Ser-Thr-Ser-Lys-Ser-Gly-Gly-Ser-Gln-Lys-OH

Another commonly used peptide substrate for S6K1 is AKRRRLSSLRA, which is modeled after the primary phosphorylation sites in the S6 ribosomal protein.[1]

S6 Kinase Signaling Pathway

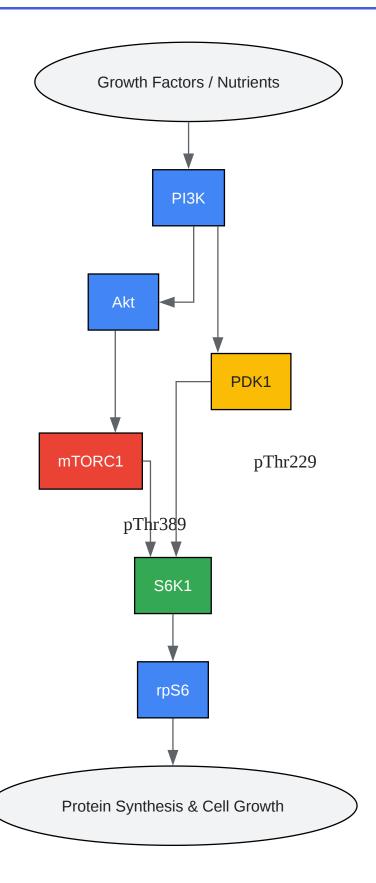


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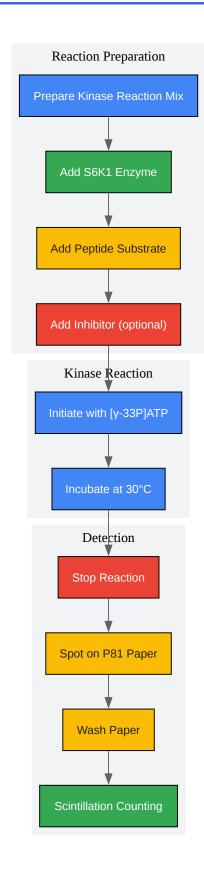
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S6 Kinase is a key component of the PI3K/Akt/mTOR signaling pathway. Upon activation by growth factors or nutrients, mTORC1 phosphorylates S6K1 at threonine 389. This phosphorylation event, along with phosphorylation at threonine 229 in the activation loop by PDK1, leads to the full activation of S6K1.[2] Activated S6K1 then phosphorylates a number of downstream targets, including the ribosomal protein S6 (rpS6), leading to an increase in protein synthesis and cell size.

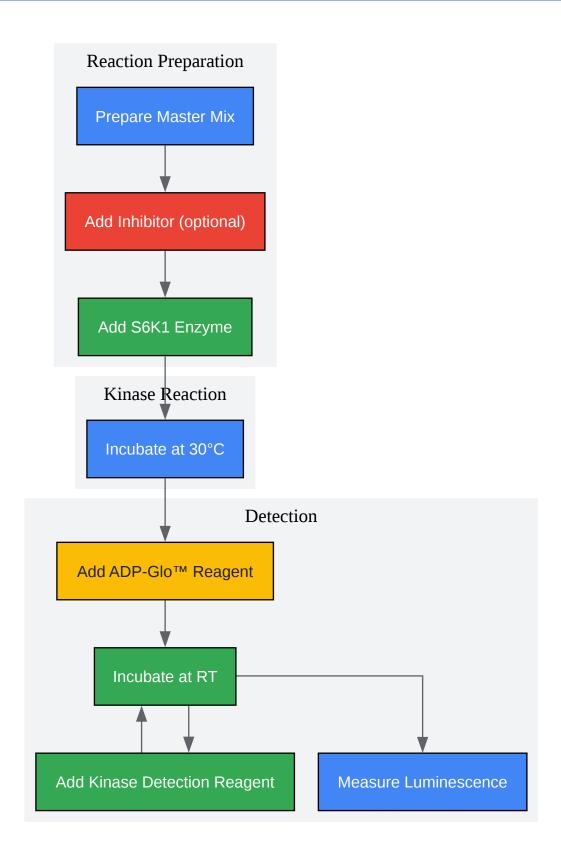












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